

# Thenylchlor Storage & Handling Specifications

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## Compound Focus: Thenylchlor

CAS No.: 96491-05-3

Cat. No.: S570348

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The table below summarizes the key physical-chemical properties and storage conditions for **Thenylchlor**, based on data from pesticide manuals and commercial standard providers.

Parameter	Value / Condition	Remarks / Source
Recommended Storage Temperature	2 - 8 °C (approx. 4 °C)	For pure substance and solution in acetonitrile [1] [2].
Physical State (Pure)	Solid [2]	-
Melting Point	72 - 80 °C [3] (Other source: 73 °C [4])	-
Formulation Example	Emulsifiable concentrate, Suspension concentrate [4]	-
Solution Solvent	Acetonitrile [1]	-
Solution Concentration	100 µg/mL [1]	-

## Hazards and Safe Handling Guidance

**Thenylchlor** requires careful handling. The hazards differ between the pure substance and its prepared solution.

- **Thenylchlor (Pure Substance):** Classified as a skin irritant, eye irritant, and skin sensitizer [2].
- **Thenylchlor Solution (in Acetonitrile):** The hazards are dominated by the solvent. The solution is **highly flammable** and harmful if swallowed, in contact with skin, or inhaled [1].

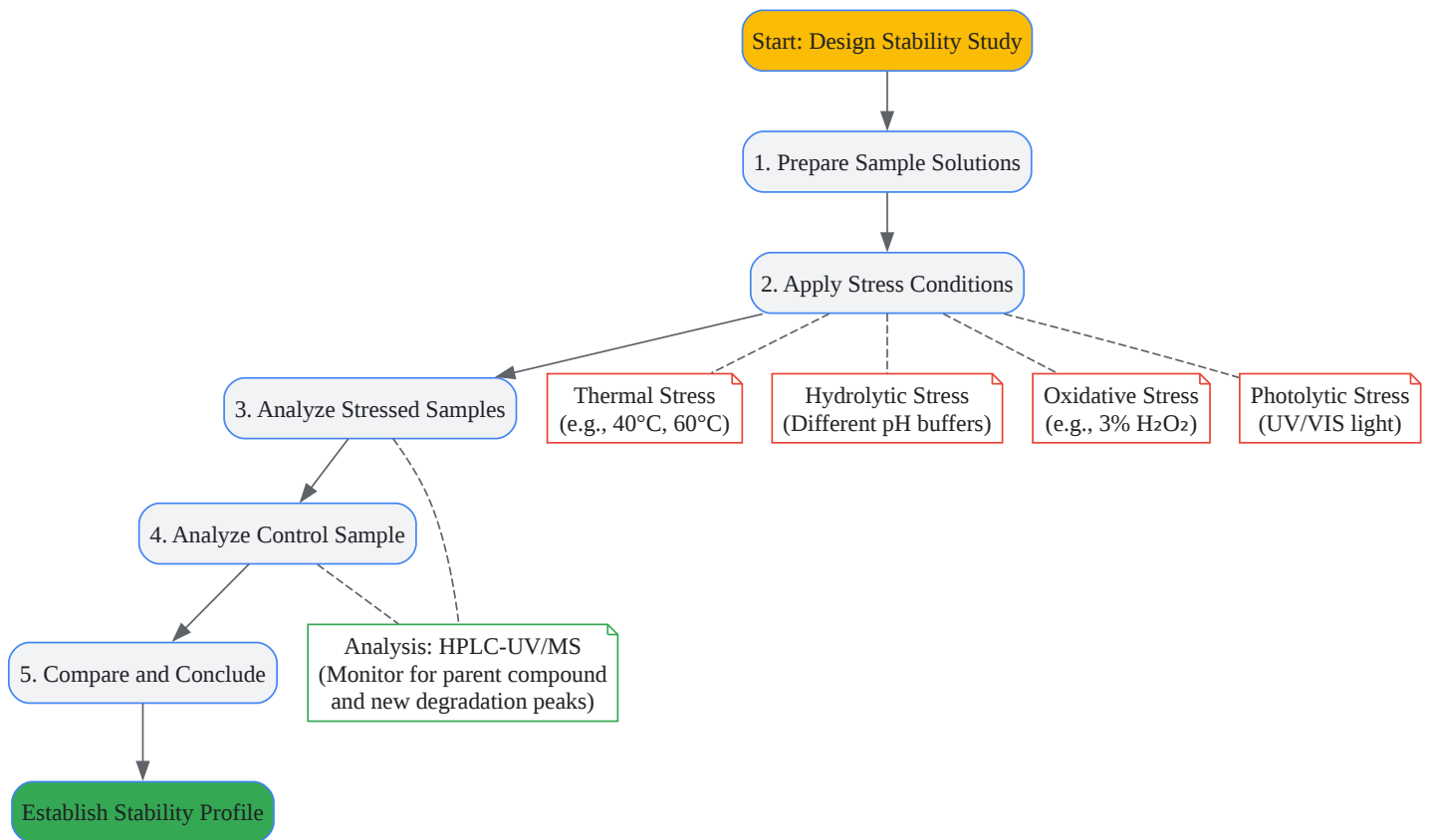
For safe handling, always consult the relevant Safety Data Sheet (MSDS). General precautions include [1] [2]:

- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses or a face shield, and a lab coat.
- **Ventilation:** Handle in a well-ventilated area, such as a fume hood, to avoid inhaling vapors.
- **Ignition Control:** Keep away from heat and ignition sources; the acetonitrile solution has a flash point of only 2°C [1].

## Experimental Design for Stability Assessment

When definitive stability data is unavailable, you can establish the stability of **Thenylchlor** in your specific sample matrix by designing a stability-indicating method. The core principle is to subject the analyte to various stress conditions and then use a precise analytical method to detect changes.

The following workflow outlines the key steps for conducting such a study:



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To implement this workflow, follow these detailed methodologies for key steps:

- **Sample Preparation:**

- Prepare a stock solution of **Thenylchlor** at a known concentration (e.g., 100 µg/mL) in an appropriate solvent like acetonitrile [1].

- For matrix studies, spike **Thenylchlor** into a blank, control sample of your test matrix (e.g., soil, plant tissue, water) at a relevant concentration.
- **Stress Conditions & Protocol (Forced Degradation):**
  - **Thermal Stress:** Aliquot samples and store them at elevated temperatures (e.g., 40°C, 60°C) in temperature-controlled ovens. Remove aliquots at predetermined time points (e.g., 1, 3, 5, 10 days) [5].
  - **Hydrolytic Stress:** Mix the standard solution with buffers of different pH (e.g., pH 3, 7, 9) and incubate at a set temperature (e.g., 60°C). Withdraw samples at timed intervals [5].
  - **Oxidative Stress:** Add a small volume of hydrogen peroxide (e.g., 3% or 0.1%) to the standard solution and store at room temperature or 60°C, with timed withdrawals.
  - **Photolytic Stress:** Expose samples to UV (e.g., 254 nm) or cool white fluorescent light in a photostability chamber, alongside a dark control.
- **Analysis & Data Interpretation:**
  - Analyze all stressed samples and a freshly prepared control using a stability-indicating method like **HPLC-UV** or **LC-MS**.
  - A method is "stability-indicating" if it can separate **Thenylchlor** from its degradation products. Look for the appearance of new peaks and a decrease in the **Thenylchlor** main peak area.
  - Calculate the percentage of **Thenylchlor** remaining at each time point compared to the control. Stability is often defined as the time during which the substance retains  $\geq 90\%$  of its initial concentration [5].

## Frequently Asked Questions

- **What is the shelf life of a Thenylchlor standard?** There is no publicly defined shelf life. For critical work, it is best to establish the standard's stability in-house using the protocols above. Regularly compare old standards against a newly purchased or prepared reference material.
- **Can I store Thenylchlor samples at room temperature?** It is not recommended. The supplier's specified storage condition is 2-8°C [1] [2]. Storing at room temperature, especially for extended periods, may lead to degradation. For short-term stability during analysis, you can validate this condition for your specific process.
- **What are the signs of Thenylchlor or acetonitrile solution degradation?** For the **acetonitrile solution**, a change in color or appearance could indicate a problem. For the **pure compound**, a

noticeable change in physical state or color might suggest degradation. However, the most reliable method is analytical confirmation via HPLC or LC-MS to detect a drop in concentration or the emergence of degradation products.

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## References

1. Thenylchlor Solution (Solvent: Acetonitrile) | 1X5ML [[hpc-standards.com](https://www.hpc-standards.com)]
2. Thenylchlor | C16H18ClNO2S | 680504 | 96491-05-3 [[hpc-standards.us](https://www.hpc-standards.us)]
3. THENYLCHLOR | 96491-05-3 [[amp.chemicalbook.com](https://www.amp.chemicalbook.com)]
4. Thenylchlor (Ref: NSK 850) - AERU [[sitem.herts.ac.uk](https://www.sitem.herts.ac.uk)]
5. Assessing Shelf Life Using Real-Time and Accelerated Stability Tests [[biopharminternational.com](https://www.biopharminternational.com)]

To cite this document: Smolecule. [Thenylchlor Storage & Handling Specifications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b570348#thenylchlor-storage-stability-in-samples>]

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